

# An In-depth Technical Guide to the Chemical Structure and Properties of Avarone

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Avarone

Cat. No.: B1665836

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## Introduction

**Avarone** is a sesquiterpenoid quinone first isolated from the marine sponge *Dysidea avara*.<sup>[1]</sup> This natural product has garnered significant interest within the scientific community due to its diverse and potent biological activities. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and known biological functions of **Avarone**, with a focus on its mechanism of action and relevant experimental methodologies.

## Chemical Structure

**Avarone** possesses a unique chemical architecture characterized by a sesquiterpenoid backbone fused to a quinone moiety. This structure is the basis for its diverse biological activities.

IUPAC Name: 2-[[[(1R,2S,4aS,8aS)-1,2,4a,5-tetramethyl-2,3,4,7,8,8a-hexahydronaphthalen-1-yl]methyl]cyclohexa-2,5-diene-1,4-dione<sup>[2]</sup>

Molecular Formula: C<sub>21</sub>H<sub>28</sub>O<sub>2</sub><sup>[2]</sup>

SMILES String: C[C@H]1CC[C@]2(--INVALID-LINK--CCC=C2C)C[2]<sup>[2]</sup>

## Physicochemical Properties

A comprehensive summary of the known and computed physicochemical properties of **Avarone** is presented in the table below. It is important to note that while many computational predictions are available, experimentally determined data for some properties, such as melting and boiling points, are not readily found in the surveyed literature.

Property	Value	Source
Molecular Weight	312.4 g/mol	[2] (Computed)
Monoisotopic Mass	312.208930132 Da	[2] (Computed)
XLogP3	4.8	[2] (Computed)
Melting Point	No data available	[3]
Boiling Point	No data available	[3]
Solubility	Soluble in ethanol and DMSO. [1][4] Insoluble in water.[5]	Inferred from experimental use and general properties of similar compounds.
Appearance	Solid	[3]
UV/Vis $\lambda_{\text{max}}$	Absorption maxima shifted to higher wavelengths upon reaction with proteins, suggesting covalent modification.[6]	[6]

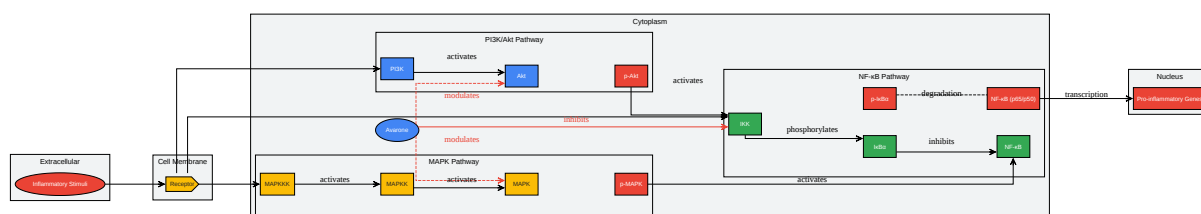
## Biological Activities and Signaling Pathways

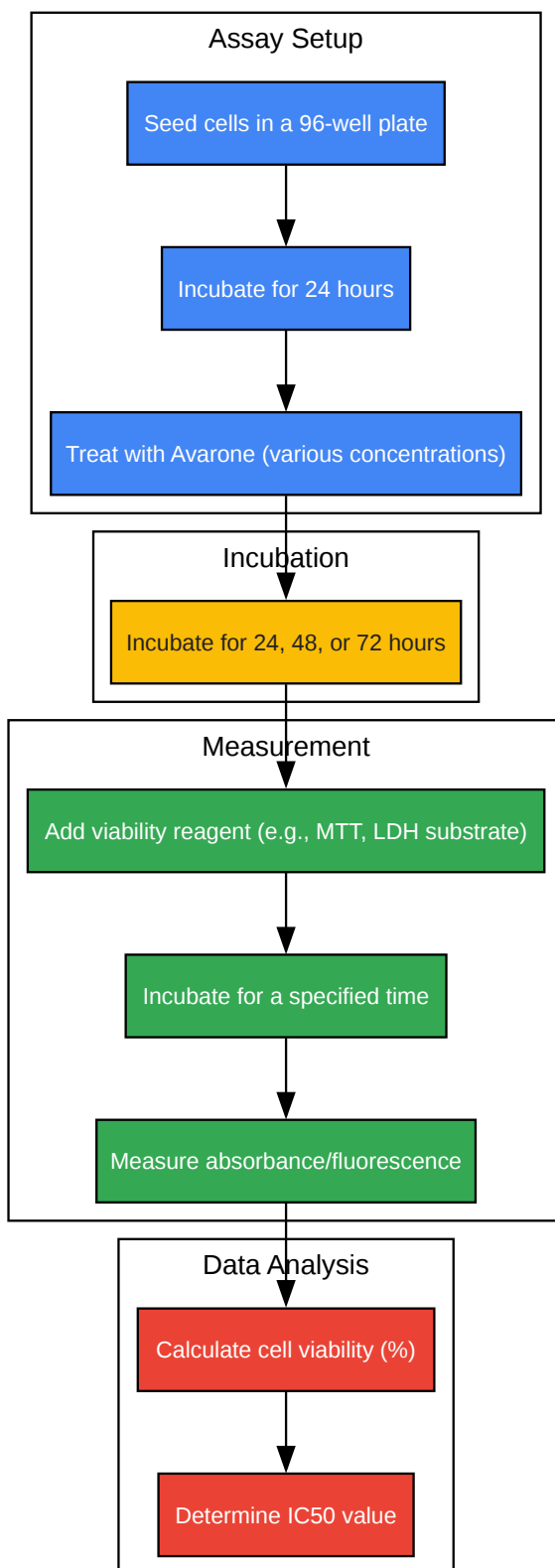
**Avarone** exhibits a broad spectrum of biological activities, making it a promising candidate for further investigation in drug discovery and development. Its primary effects are centered around anti-inflammatory, anti-cancer, and antimicrobial actions.

### Anti-inflammatory Activity

**Avarone** has demonstrated potent anti-inflammatory effects. Its mechanism of action is believed to involve the inhibition of key inflammatory mediators. Specifically, **Avarone** can inhibit the release of eicosanoids and depress the generation of superoxide in leukocytes. A

significant aspect of its anti-inflammatory role is its interaction with the NF- $\kappa$ B signaling pathway, a central regulator of inflammation.





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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)